

commercial availability of 2-methyl-5-(trifluoromethyl)benzoyl chloride

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Compound of Interest

Compound Name: 2-methyl-5-(trifluoromethyl)benzoyl Chloride

Cat. No.: B1620967

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An In-depth Technical Guide to **2-Methyl-5-(trifluoromethyl)benzoyl Chloride**: Commercial Availability, Applications, and Handling

Introduction

2-Methyl-5-(trifluoromethyl)benzoyl chloride (CAS No. 261952-08-3) is a specialized chemical intermediate that holds significant importance in the fields of pharmaceutical and agrochemical research and development.[1] As a member of the acyl chloride family, its primary function is to act as a potent acylating agent, enabling the introduction of the 2-methyl-5-(trifluoromethyl)benzoyl moiety into a wide array of molecules. The presence of the trifluoromethyl (-CF₃) group is particularly noteworthy; this functional group is a cornerstone of modern drug design, known for its ability to enhance critical properties such as metabolic stability, lipophilicity, and binding affinity of a molecule to its biological target.[2][3] This guide provides a comprehensive overview of its commercial availability, key properties, applications, and essential safety protocols for researchers, scientists, and drug development professionals.

Physicochemical Properties

The compound is a solid at room temperature and possesses a molecular formula of C₉H₆ClF₃O.[4] Its structural attributes and physical characteristics are summarized in the table below. Understanding these properties is crucial for its proper storage, handling, and application in synthetic chemistry.

Property	Value	Source
CAS Number	261952-08-3	[1]
Molecular Formula	C9H6ClF3O	[4]
Molecular Weight	222.59 g/mol	
Appearance	Solid	
Purity	Typically ≥95% or ≥99% depending on supplier	[5][6]
MDL Number	MFCD01631599	[1][5]
InChI Key	MXPJWWPYMSWHBS- UHFFFAOYSA-N	
SMILES String	O=C(Cl)C1=CC(C(F) (F)F)=CC=C1C	
Storage Temperature	4-8°C or ambient, depending on supplier recommendations	[5]

Commercial Availability and Sourcing

2-Methyl-5-(trifluoromethyl)benzoyl chloride is available from a range of specialty chemical suppliers catering to the research and development sector. Availability spans from small, lab-scale quantities to larger, semi-bulk amounts, although pricing is often provided upon inquiry due to the specialized nature of the reagent.

Supplier	Available Quantities	Purity	Notes
Sigma-Aldrich	Varies (listed for early discovery research)	AldrichCPR	Buyer assumes responsibility to confirm purity; analytical data is not always collected.
AOBChem	250mg, 500mg, 1g, 5g, 10g, 25g, 100g	95%	Pricing is listed for some quantities, while others require inquiry. [5]
Echemi	Bulk inquiries (e.g., 25kgs/Drum)	≥99.0%	Offers detailed specification sheets (COA, MSDS) upon request. [6]
Appchem	Custom packaging available	Varies	Listed as a catalog item. [1]
Apollo Scientific	Inquire for availability	≥95%	Listed under a related compound, 2-Methyl-5-(trifluoromethyl)benzyl chloride, indicating a portfolio of similar building blocks. [7]

It is imperative for researchers to obtain a Certificate of Analysis (COA) from the supplier to verify the identity and purity of the specific batch being purchased. [\[6\]](#)

Core Reactivity and Synthetic Utility

The primary utility of **2-methyl-5-(trifluoromethyl)benzoyl chloride** stems from the high reactivity of the acyl chloride functional group. It readily reacts with nucleophiles such as amines, alcohols, and carbanions to form amides, esters, and ketones, respectively. This reactivity makes it an invaluable building block for constructing complex molecules.

The trifluoromethyl group significantly influences the electronic properties of the benzoyl ring, enhancing the electrophilicity of the carbonyl carbon and making the compound a highly efficient acylating agent. Furthermore, incorporating this group is a well-established strategy in medicinal chemistry to improve a drug candidate's pharmacokinetic profile.^[2]

Caption: General workflow for amide synthesis using the title compound.

Applications in Drug Discovery and Agrochemicals

Trifluoromethylated aromatic compounds are prevalent in a wide range of FDA-approved drugs and advanced agrochemicals.^{[2][8]} **2-Methyl-5-(trifluoromethyl)benzoyl chloride** serves as a key intermediate for synthesizing molecules in therapeutic areas such as oncology, inflammation, and central nervous system disorders.

- **Pharmaceutical Development:** This compound is used to create novel chemical entities with enhanced biological activity. The resulting amide or ester derivatives are often evaluated as potential drug candidates.
- **Agrochemical Formulations:** It is employed in the production of advanced herbicides and pesticides, where the trifluoromethyl group contributes to the potency and stability of the final product.

Safety, Handling, and Storage

As with all acyl chlorides, **2-methyl-5-(trifluoromethyl)benzoyl chloride** is a hazardous substance that requires strict safety protocols. It is corrosive and reacts with water, including moisture in the air, to release hydrochloric acid (HCl) gas.^{[9][10]}

Hazard Identification:

- GHS Pictograms: GHS06 (Toxic)
- Signal Word: Danger
- Hazard Statements:
 - H301: Toxic if swallowed.

- H314: Causes severe skin burns and eye damage.[11]
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[5]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[11]
 - P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]

Handling and Storage Protocol:

- Engineering Controls: Always handle in a certified chemical fume hood to avoid inhalation of vapors and HCl gas.[10]
- Personal Protective Equipment (PPE): Wear nitrile gloves, a lab coat, and chemical safety goggles or a face shield.[11]
- Dispensing: Use dry glassware and handle under an inert atmosphere (e.g., nitrogen or argon) to prevent hydrolysis.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from moisture and incompatible materials like bases and alcohols.[10]
- Spill Management: In case of a spill, use an inert absorbent material. Do not use water.[10]

Caption: Logical workflow from sourcing to application in a research project.

Exemplary Experimental Protocol: Amide Synthesis

The following is a generalized, self-validating protocol for the synthesis of an N-aryl amide using **2-methyl-5-(trifluoromethyl)benzoyl chloride**.

Objective: To synthesize N-(4-methoxyphenyl)-2-methyl-5-(trifluoromethyl)benzamide.

Materials:

- **2-methyl-5-(trifluoromethyl)benzoyl chloride** (1.0 eq)
- p-Anisidine (1.0 eq)
- Triethylamine (Et₃N) (1.2 eq)
- Dichloromethane (DCM), anhydrous
- 1M Hydrochloric Acid (HCl)
- Saturated Sodium Bicarbonate (NaHCO₃) solution
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO₄)

Procedure:

- **Reaction Setup:** To a dry, nitrogen-flushed round-bottom flask, add p-anisidine followed by anhydrous DCM. Cool the solution to 0°C in an ice bath.
- **Addition of Base:** Add triethylamine to the stirred solution.
- **Acylation:** Dissolve **2-methyl-5-(trifluoromethyl)benzoyl chloride** in a minimal amount of anhydrous DCM and add it dropwise to the reaction mixture at 0°C over 15 minutes.
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material (p-anisidine) is consumed.
- **Workup:**
 - Quench the reaction by adding deionized water.
 - Transfer the mixture to a separatory funnel and wash sequentially with 1M HCl, saturated NaHCO₃, and brine.
 - Dry the organic layer over anhydrous MgSO₄.

- Purification:
 - Filter off the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.
 - Purify the crude solid by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) or by column chromatography on silica gel.
- Validation: Confirm the identity and purity of the final product using analytical techniques such as ^1H NMR, ^{13}C NMR, and Mass Spectrometry.

Conclusion

2-Methyl-5-(trifluoromethyl)benzoyl chloride is a high-value chemical intermediate readily available from specialty suppliers for R&D purposes. Its utility is centered on its efficient acylating capability and the desirable physicochemical properties imparted by the trifluoromethyl group. For researchers in drug discovery and agrochemical synthesis, this reagent serves as a critical building block for creating novel, high-performance molecules. Adherence to stringent safety and handling protocols is mandatory to ensure its safe and effective use in the laboratory.

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